

Spectroscopic Analysis of 2-Mesitylenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Mesitylenesulfonyl chloride

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This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) and infrared (IR) spectral data for **2-Mesitylenesulfonyl chloride** (also known as 2,4,6-trimethylbenzenesulfonyl chloride). The information presented herein is intended to support research, development, and quality control activities involving this compound. This guide includes tabulated spectral data, detailed experimental protocols for data acquisition, and a visual representation of the analytical workflow.

Spectral Data Presentation

The following tables summarize the key quantitative data obtained from the ^1H NMR, ^{13}C NMR, and IR spectroscopic analyses of **2-Mesitylenesulfonyl chloride**.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^1H NMR Spectral Data of 2-Mesitylenesulfonyl Chloride

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.01	s	2H	Aromatic CH
2.66	s	6H	ortho-CH ₃
2.34	s	3H	para-CH ₃

Solvent: Chloroform-d (CDCl₃) Reference: Tetramethylsilane (TMS)

Table 2: ¹³C NMR Spectral Data of **2-Mesitylenesulfonyl Chloride**^[1]

Chemical Shift (ppm)	Assignment
144.6	C-S
142.8	para-C
132.0	ortho-C
131.7	meta-C
22.8	ortho-CH ₃
21.2	para-CH ₃

Solvent: Chloroform-d (CDCl₃)^[1] Reference: Tetramethylsilane (TMS)^[1]

Infrared (IR) Spectroscopy Data

Table 3: Key IR Absorption Bands of **2-Mesitylenesulfonyl Chloride**

Wavenumber (cm ⁻¹)	Assignment
1388	Asymmetric SO ₂ stretch ^[2]
1169	Symmetric SO ₂ stretch ^[2]
700	SO ₂ scissoring ^[2]
665	SO ₂ wagging ^[2]
558	SO ₂ rocking ^[2]

Sample Preparation: Attenuated Total Reflectance (ATR) or Capillary Cell (Melt)^[3]

Experimental Protocols

The following sections detail the methodologies for acquiring the NMR and IR spectra of **2-Mesitylenesulfonyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of **2-Mesitylenesulfonyl chloride**.

Materials and Equipment:

- **2-Mesitylenesulfonyl chloride** sample
- Deuterated chloroform (CDCl_3) with Tetramethylsilane (TMS)
- NMR tubes
- Pipettes
- Vortex mixer
- NMR Spectrometer (e.g., Varian CFT-20 or equivalent)[1]

Procedure:

- Sample Preparation:
 - Weigh approximately 10-20 mg of **2-Mesitylenesulfonyl chloride** into a clean, dry vial.
 - Add approximately 0.7 mL of deuterated chloroform (CDCl_3) containing TMS as an internal standard.
 - Gently vortex the vial to ensure the sample is fully dissolved.
 - Using a pipette, transfer the solution into a clean NMR tube.
- ^1H NMR Spectrum Acquisition:
 - Insert the NMR tube into the spectrometer.

- Lock the spectrometer on the deuterium signal of the CDCl₃.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the ¹H NMR spectrum using standard acquisition parameters.
- **¹³C NMR Spectrum Acquisition:**
 - Following ¹H NMR acquisition, switch the spectrometer to the ¹³C channel.
 - Acquire the ¹³C NMR spectrum. A sufficient number of scans should be collected to achieve an adequate signal-to-noise ratio.

Infrared (IR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of **2-Mesitylenesulfonyl chloride**.

Method 1: Attenuated Total Reflectance (ATR)

Materials and Equipment:

- **2-Mesitylenesulfonyl chloride** sample
- FT-IR Spectrometer with an ATR accessory (e.g., Bruker Tensor 27 FT-IR)[3]
- Spatula
- Solvent for cleaning (e.g., isopropanol)
- Kimwipes

Procedure:

- **Background Spectrum:**
 - Ensure the ATR crystal is clean and dry.
 - Record a background spectrum of the empty ATR crystal.

- Sample Analysis:
 - Place a small amount of solid **2-Mesitylenesulfonyl chloride** onto the center of the ATR crystal.
 - Apply pressure using the ATR's pressure arm to ensure good contact between the sample and the crystal.
 - Collect the IR spectrum of the sample.
 - After analysis, clean the ATR crystal thoroughly with a Kimwipe lightly moistened with a suitable solvent.

Method 2: Capillary Cell (Melt)

Materials and Equipment:

- **2-Mesitylenesulfonyl chloride** sample
- FT-IR Spectrometer
- Salt plates (e.g., NaCl or KBr)
- Hot plate or melting point apparatus
- Spatula

Procedure:

- Sample Preparation:
 - Place a small amount of **2-Mesitylenesulfonyl chloride** onto a salt plate.
 - Gently heat the plate on a hot plate until the sample melts.
 - Place a second salt plate on top of the molten sample to create a thin film.
- Spectral Acquisition:

- Place the salt plate assembly in the sample holder of the FT-IR spectrometer.
- Collect the IR spectrum.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of **2-Mesitylenesulfonyl chloride**.

Caption: Experimental workflow for NMR and IR spectral data acquisition.

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. m.youtube.com [m.youtube.com]
- 3. drawellanalytical.com [drawellanalytical.com]
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